

Personal protective equipment for handling 2,3-Dichloropropanal

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Compound of Interest

Compound Name: *2,3-Dichloropropanal*

Cat. No.: *B154343*

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Essential Safety and Handling Guide for 2,3-Dichloropropanal

Disclaimer: Specific safety and toxicological data for **2,3-Dichloropropanal** (CAS #10140-89-3) is limited. This guide is based on the chemical properties of analogous compounds, including other chlorinated aldehydes and propenes. All procedures should be conducted by trained personnel within a controlled laboratory setting.

This document provides immediate, essential safety protocols and logistical information for handling **2,3-Dichloropropanal**, designed for researchers, scientists, and drug development professionals.

Hazard Identification and GHS Classification

Due to its structure as a chlorinated aldehyde, **2,3-Dichloropropanal** is presumed to be a hazardous substance with the following classifications based on analogous compounds:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301/H302: Toxic or Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1 or 2	Causes serious eye damage or irritation.[2]
Germ Cell Mutagenicity	Category 1B	May cause genetic defects.[2]
Carcinogenicity	Category 1B	H350: May cause cancer.[1]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₃ H ₄ Cl ₂ O[3]
Molecular Weight	126.97 g/mol [3]
Appearance	Colorless liquid (presumed).[4]
Odor	Pungent and irritating (likely, similar to other chlorinated aldehydes).[5]
Solubility	Soluble in most common organic solvents.[4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

PPE Type	Specification
Hand Protection	Chemical resistant gloves (e.g., Butyl rubber, Viton®). Inspect gloves before use.[6]
Eye/Face Protection	Chemical splash goggles and a face shield.[7]
Skin and Body Protection	A chemical-resistant lab coat or apron. For larger quantities or risk of splashing, a chemical-resistant suit is recommended.[8]
Respiratory Protection	All work should be performed in a certified chemical fume hood. If the concentration of airborne substances is unknown or exceeds exposure limits, a NIOSH-approved respirator with organic vapor cartridges or a self-contained breathing apparatus (SCBA) is required.[5][9]

Handling and Storage Procedures

Handling:

- Always work in a well-ventilated area, preferably a certified chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[5]
- Use spark-proof tools and explosion-proof equipment.[10]
- Ground and bond containers when transferring material to prevent static discharge.[10]
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[5]
- Keep containers tightly closed.[5]

- Store locked up.[1][2][11]
- Segregate from incompatible materials such as strong oxidizing agents, strong bases, strong reducing agents, and metals.[2][5]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5][10]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[5][10]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][10]

Spill and Leak Procedures

A detailed workflow for responding to a spill is outlined below.

Caption: Workflow for responding to a **2,3-Dichloropropanal** spill.

Disposal Plan

All waste containing **2,3-Dichloropropanal** must be treated as hazardous waste.[5]

- Waste Collection: Collect all liquid and solid waste in designated, labeled, and sealed containers.[5]
- Container Labeling: Clearly label waste containers with "Hazardous Waste" and the chemical name **"2,3-Dichloropropanal"**.
- Storage of Waste: Store waste containers in a designated, well-ventilated, and secure area, segregated from incompatible materials.
- Disposal Method: Dispose of contents and container in accordance with local, regional, national, and international regulations.[1] This may involve incineration in a permitted hazardous waste incinerator.[12] Do not allow the product to reach the sewage system.[1]
- Empty Containers: Thoroughly empty containers may still retain product residue and can be dangerous.[10] Triple rinse with a suitable solvent, collecting the rinsate as hazardous waste. [13] After rinsing, deface or remove labels before disposal.[13]

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